

# An In-depth Technical Guide to Cynatratoside D: Physicochemical Properties and Biological Activities

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## Compound of Interest

Compound Name: Cynatratoside D

Cat. No.: B15593230

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## Introduction

**Cynatratoside D** is a C21 steroidal glycoside isolated from the roots of *Cynanchum atratum* Bunge (Asclepiadaceae), a plant used in traditional Chinese medicine. As a member of the cynatratoside family of compounds, it shares a common aglycone with other cynatratosides but differs in its sugar moiety. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Cynatratoside D**, alongside a summary of the biological activities and experimental methodologies associated with its broader chemical class.

## Physicochemical Properties

The definitive physicochemical properties of **Cynatratoside D** were characterized following its isolation and structure elucidation. The data, primarily derived from the foundational work of Zhang et al. (1985), are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>34</sub> H <sub>52</sub> O <sub>12</sub>	[1]
Molecular Weight	652.77 g/mol	[1]
Melting Point	168-171 °C	[1]
Optical Rotation	[α] <sub>D</sub> +25.6° (c=0.5, CHCl <sub>3</sub> )	[1]
Appearance	Amorphous powder	[1]
Solubility	Soluble in chloroform and methanol.	[1]

Table 1: Physical and Chemical Properties of **Cynatratoside D**. This table summarizes the key physicochemical data for **Cynatratoside D**.

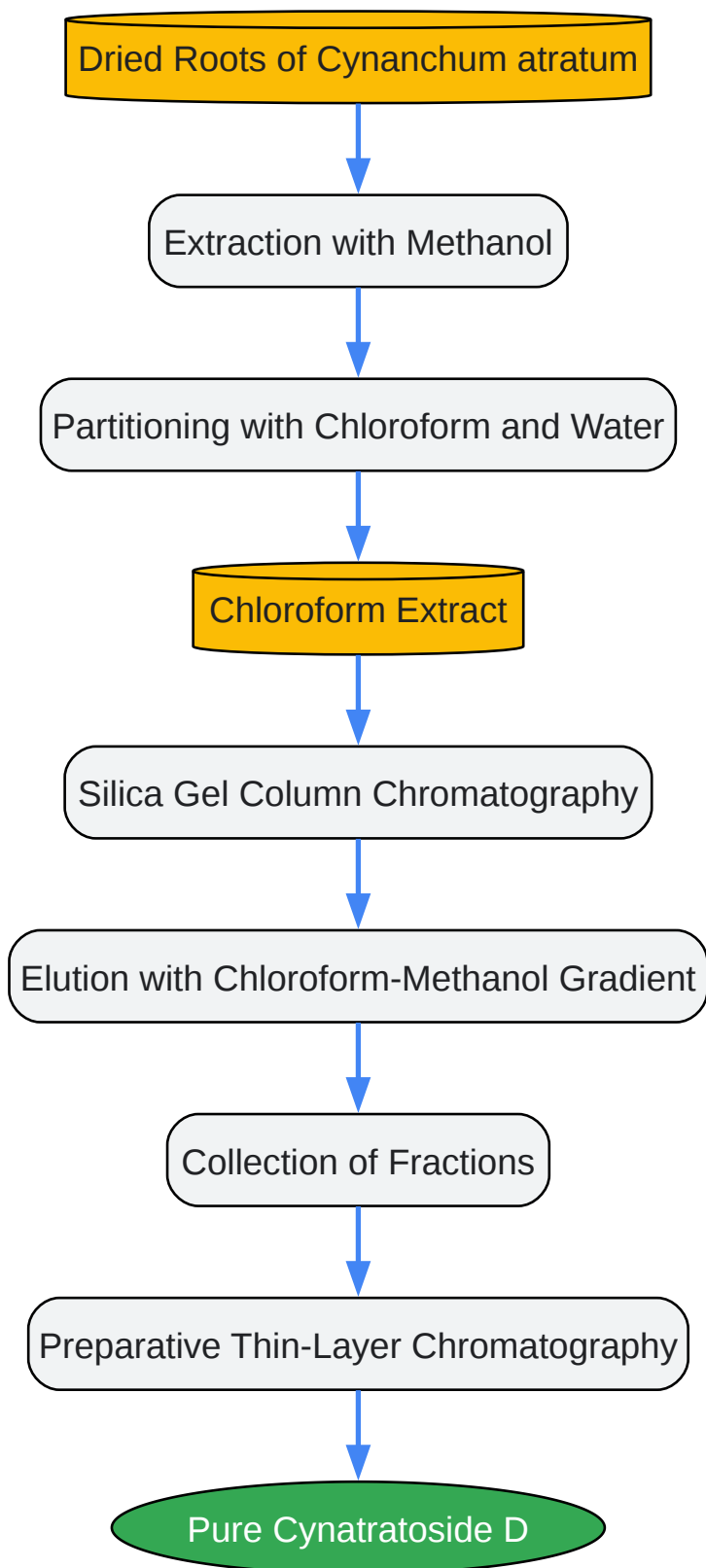
## Chemical Structure

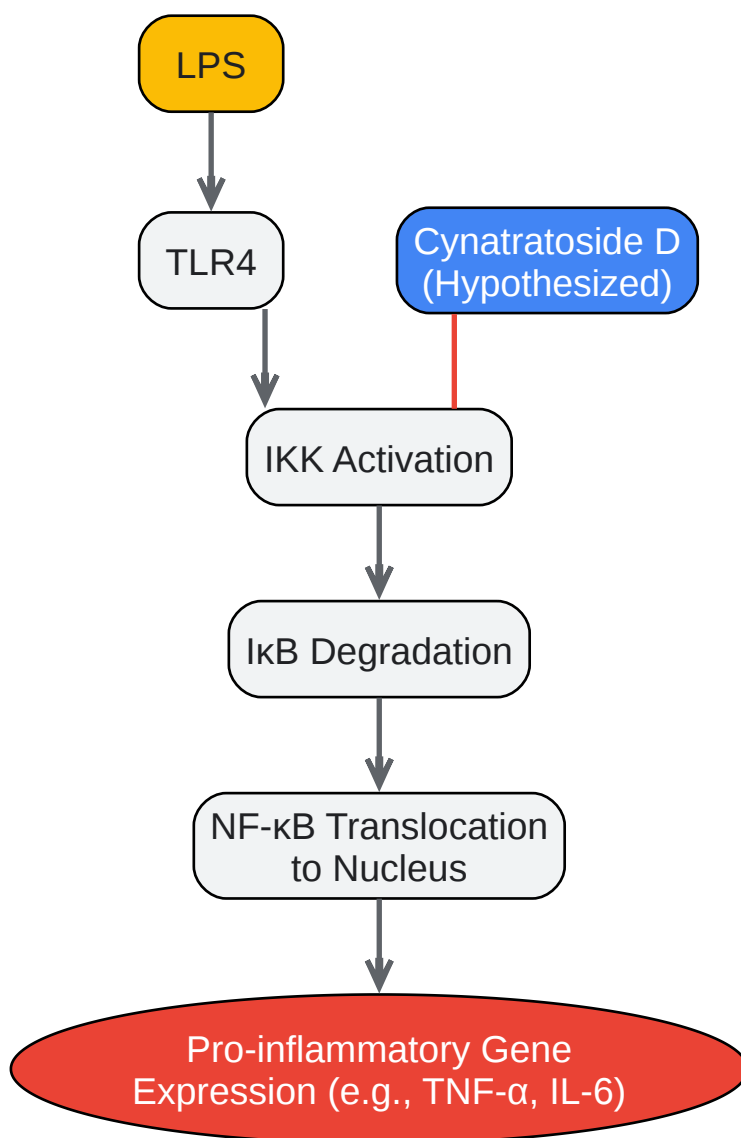
The structure of **Cynatratoside D** was elucidated through extensive spectroscopic analysis, including infrared (IR) spectroscopy, mass spectrometry (MS), and nuclear magnetic resonance (NMR) spectroscopy (<sup>1</sup>H-NMR and <sup>13</sup>C-NMR). It is characterized by a C<sub>21</sub> steroidal aglycone linked to a chain of deoxy sugars.

## Experimental Protocols

### Isolation and Purification of Cynatratoside D

The isolation of **Cynatratoside D** from the roots of *Cynanchum atratum* involves a multi-step process designed to separate it from a complex mixture of other glycosides and plant metabolites. The general workflow is as follows:





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## References

- 1. Cynatratoside-C from *Cynanchum atratum* displays anti-inflammatory effect via suppressing TLR4 mediated NF-κB and MAPK signaling pathways in LPS-induced mastitis in mice - PubMed [pubmed.ncbi.nlm.nih.gov]

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